Amino-PEG6-alcohol: A Technical Guide to Solubility and Stability

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Compound of Interest	
Compound Name:	Amino-PEG6-alcohol
Cat. No.:	B1667104

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This in-depth technical guide provides a comprehensive overview of the solubility and stability of **Amino-PEG6-alcohol** (H_2N-$(CH_2)_2$-$(O(CH_2)_2)_5$-OH, CAS No: 39160-70-8). This bifunctional linker, featuring a primary amine and a terminal hydroxyl group, is a critical component in bioconjugation, antibody-drug conjugates (ADCs), and Proteolysis Targeting Chimeras (PROTACs). Its six-unit polyethylene glycol (PEG) chain enhances the aqueous solubility and improves the pharmacokinetic properties of conjugated molecules.[1] This guide summarizes available data, outlines potential degradation pathways, and provides detailed experimental protocols for researchers to assess the solubility and stability of this versatile linker in their own applications.

Core Properties of Amino-PEG6-alcohol

Property	Value	Source
Molecular Formula	$C_{12}H_{27}NO_6$	[2][3]
Molecular Weight	281.35 g/mol	[3][4]
Appearance	Colorless to light yellow oily liquid	
CAS Number	39160-70-8	

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Section 1: Solubility Profile

The hydrophilic nature of the PEG chain confers good aqueous solubility to **Amino-PEG6-alcohol**. While extensive quantitative data is not readily available in published literature, a summary of its known solubility in common laboratory solvents is presented below.

Quantitative Solubility Data

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (≥ 355.43 mM)	Hygroscopic DMSO can impact solubility; using newly opened solvent is recommended.
Water	Soluble	Quantitative data not specified in literature. The hydrophilic PEG spacer enhances solubility in aqueous media.
Dichloromethane (DCM)	Soluble	Quantitative data not specified in literature.
Dimethylformamide (DMF)	Soluble	Quantitative data not specified in literature.

Experimental Protocol for Solubility Determination

A standard protocol to determine the solubility of **Amino-PEG6-alcohol** in a solvent of interest involves the equilibrium solubility method.

Objective: To determine the saturation concentration of **Amino-PEG6-alcohol** in a specific solvent at a defined temperature.
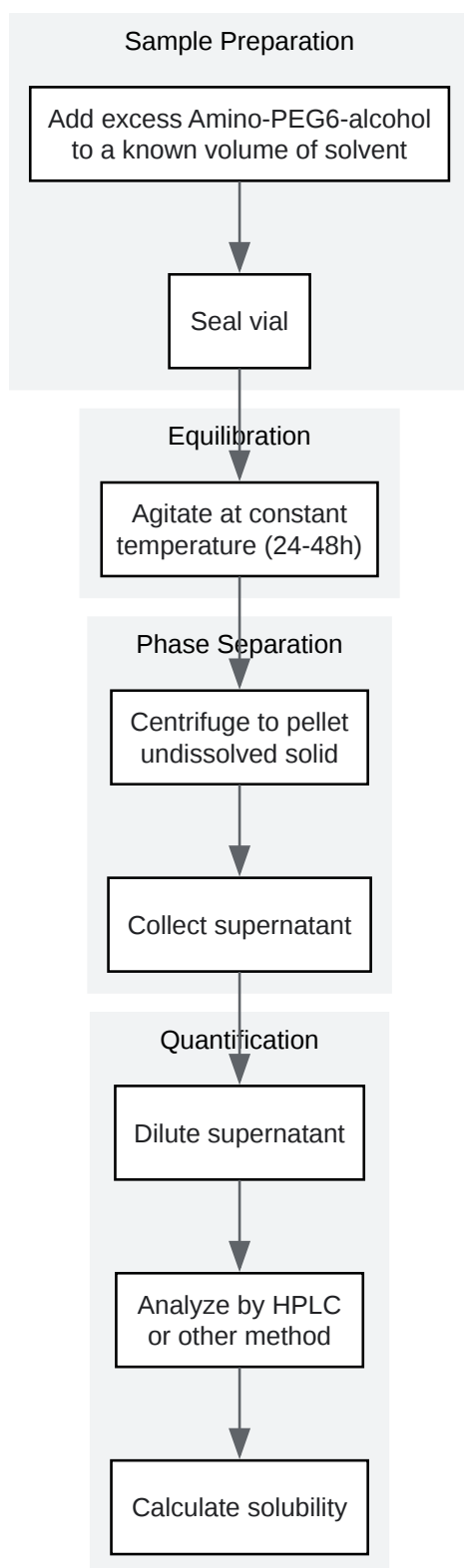
Materials:

- **Amino-PEG6-alcohol**

- Solvent of interest (e.g., water, phosphate-buffered saline (PBS), ethanol)

- Vials with screw caps

- Analytical balance

- Thermostatically controlled shaker or incubator

- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., CAD, ELSD, or MS) or a UV-Vis spectrophotometer if the molecule has a chromophore (note: **Amino-PEG6-alcohol** does not have a strong chromophore).

Methodology:

- Add an excess amount of **Amino-PEG6-alcohol** to a vial containing a known volume of the solvent. The excess solid should be clearly visible.

- Seal the vials to prevent solvent evaporation.

- Place the vials in a shaker or incubator set to the desired temperature (e.g., 25°C or 37°C).

- Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- After equilibration, centrifuge the samples at a high speed to pellet the undissolved solid.

- Carefully collect an aliquot of the supernatant.

- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.

- Quantify the concentration of **Amino-PEG6-alcohol** in the diluted supernatant using a pre-validated HPLC or other suitable analytical method.

- Calculate the original concentration in the supernatant to determine the solubility.

Sample Preparation

Add excess Amino-PEG6-alcohol to a known volume of solvent

Seal vial

Equilibration

Agitate at constant temperature (24-48h)

Phase Separation

Centrifuge to pellet undissolved solid

Collect supernatant

Quantification

Dilute supernatant

Analyze by HPLC or other method

Calculate solubility

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Fig. 1: Experimental workflow for solubility determination.

Section 2: Stability Profile

The stability of **Amino-PEG6-alcohol** is crucial for its storage and application. Degradation can occur through several pathways, primarily oxidation and reactions involving the terminal functional groups.

Storage and Handling Recommendations

- Solid Form: Store at -20°C, protected from light and moisture. For long-term storage (up to 3 years), -20°C is recommended.

- In-Solution: For short-term storage (up to 1 month), -20°C is suitable. For long-term storage (up to 6 months), -80°C is recommended. Avoid repeated freeze-thaw cycles. When preparing solutions, using anhydrous solvents is advised to maintain the stability of the amine and hydroxyl groups.

Potential Degradation Pathways

While specific degradation kinetics for **Amino-PEG6-alcohol** are not available, the known chemistry of PEG and amino alcohols suggests the following potential degradation pathways:

- Oxidation of the PEG Chain: The ether linkages in the PEG backbone are susceptible to auto-oxidation, a radical-initiated process that can be accelerated by heat, light, and the presence of transition metal ions. This can lead to chain scission and the formation of various byproducts, including aldehydes and carboxylic acids. The terminal alcohol group can also be oxidized to an aldehyde and then to a carboxylic acid.

- Reactions of the Amine Group: The primary amine is a nucleophile and can react with electrophiles. In the presence of certain impurities or degradation products (e.g., aldehydes formed from PEG oxidation), the amine can undergo reactions like N-methylation or N-formylation, particularly in the solid state when formulated with other excipients.
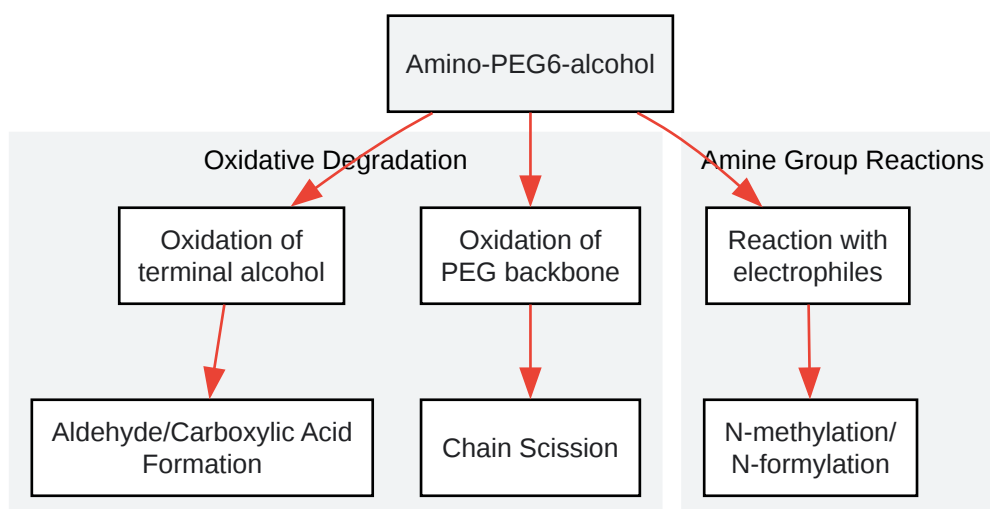
Fig. 2: Potential degradation pathways for **Amino-PEG6-alcohol**.

Experimental Protocol for Stability Assessment (Forced Degradation Study)

A forced degradation study is essential to identify potential degradation products and establish a stability-indicating analytical method.

Objective: To assess the stability of **Amino-PEG6-alcohol** under various stress conditions.

Materials:

- **Amino-PEG6-alcohol** solution of known concentration.

- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH stress.

- Hydrogen peroxide (H_2O_2) for oxidative stress.

- Temperature-controlled oven for thermal stress.

- Photostability chamber.

- HPLC system with a stability-indicating method (e.g., gradient elution with a suitable column and detector).

Methodology:

- Preparation: Prepare multiple aliquots of a stock solution of **Amino-PEG6-alcohol** in a suitable solvent (e.g., water or a buffer).

- Stress Conditions:

  - Acid Hydrolysis: Add HCl to an aliquot to achieve a final concentration of 0.1 M.

  - Base Hydrolysis: Add NaOH to an aliquot to achieve a final concentration of 0.1 M.

  - Oxidation: Add H_2O_2 to an aliquot to achieve a final concentration of 3%.

  - Thermal Stress: Incubate an aliquot at an elevated temperature (e.g., 60°C).

  - Photostability: Expose an aliquot to light according to ICH Q1B guidelines.

- Time Points: Analyze the samples at various time points (e.g., 0, 2, 4, 8, 24, 48 hours). A control sample should be stored under normal conditions (e.g., 2-8°C, protected from light).

- Analysis: At each time point, quench the reaction if necessary (e.g., neutralize acid/base). Analyze the samples by a stability-indicating HPLC method.

- Data Evaluation:

  - Monitor the decrease in the peak area of the parent compound (**Amino-PEG6-alcohol**).

  - Identify and quantify any degradation products.

  - Calculate the percentage degradation over time for each stress condition.

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                    ┌─────────────────────┐
                    │ Prepare stock solution of │
                    │   Amino-PEG6-alcohol  │
                    └─────────────────────┘

                      Apply Stress Conditions

┌──────────────┐ ┌──────────────┐ ┌──────────────────┐ ┌──────────────┐ ┌──────────────────┐
│ Acid (e.g., 0.1M HCl) │ │ Base (e.g., 0.1M NaOH) │ │ Oxidative (e.g., 3% H₂O₂) │ │ Thermal (e.g., 60°C) │ │ Photolytic (ICH Q1B) │
└──────────────┘ └──────────────┘ └──────────────────┘ └──────────────┘ └──────────────────┘

                    ┌─────────────────────┐
                    │  Incubate and sample │
                    │  at various time points │
                    └─────────────────────┘

                    ┌─────────────────────┐
                    │   Quench reaction    │
                    │   (if necessary)     │
                    └─────────────────────┘

                    ┌─────────────────────┐
                    │ Analyze by stability-indicating │
                    │     HPLC method      │
                    └─────────────────────┘

                    ┌─────────────────────┐
                    │ Quantify parent compound │
                    │ and degradation products │
                    └─────────────────────┘
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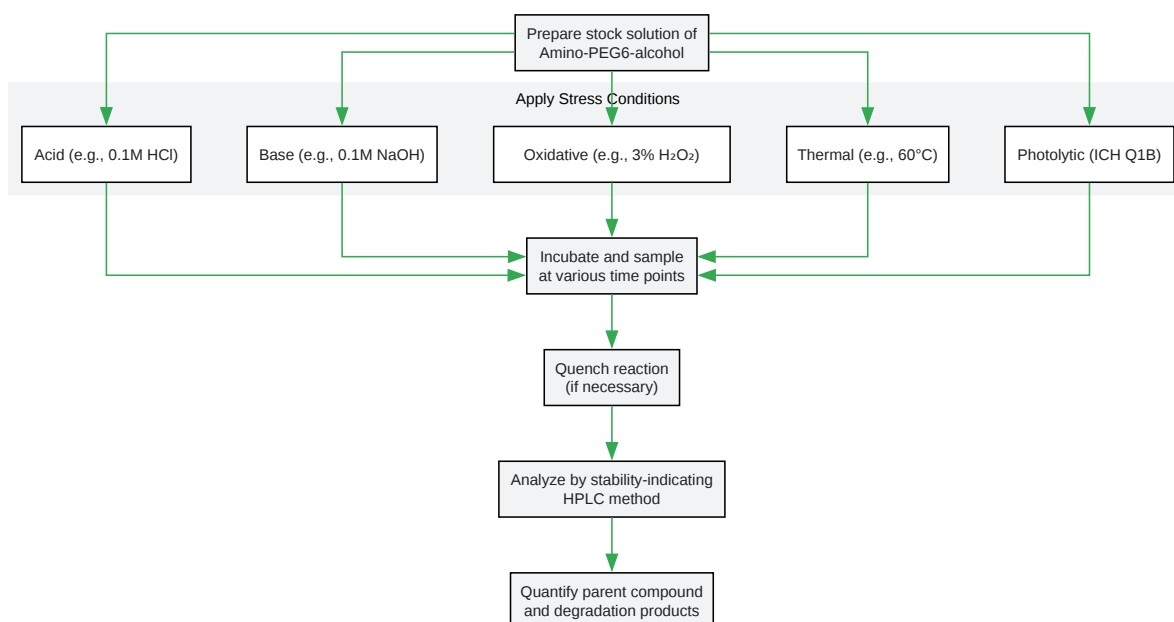
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Fig. 3: Workflow for a forced degradation study.

Conclusion

Amino-PEG6-alcohol is a valuable linker with favorable solubility in aqueous and common organic solvents, a property critical for its role in bioconjugation and drug delivery. While it is generally stable under recommended storage conditions, it is susceptible to oxidative degradation and reactions involving its terminal amine group, particularly under stress conditions such as elevated temperature, non-neutral pH, and exposure to light or oxidizing agents. The experimental protocols provided in this guide offer a framework for researchers to quantitatively assess the solubility and stability of **Amino-PEG6-alcohol**, ensuring its optimal use and the integrity of the resulting conjugates in their specific applications. Further studies

are warranted to establish a more detailed quantitative understanding of its behavior in various formulation and biological environments.

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